

Spectroscopic and Biological Insights into Dichapetalins: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dichapetalin J*

Cat. No.: *B15193984*

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Disclaimer: Specific spectroscopic data for **Dichapetalin J** could not be located in the available literature. Therefore, this guide utilizes data from the well-characterized Dichapetalin M as a representative example of the dichapetalin class of triterpenoids. This document is intended for researchers, scientists, and drug development professionals.

Introduction

Dichapetalins are a class of complex triterpenoids isolated from plants of the *Dichapetalum* genus. These natural products have garnered significant interest due to their potent cytotoxic and anti-proliferative activities against various cancer cell lines. This guide provides a detailed overview of the spectroscopic data of a representative dichapetalin, Dichapetalin M, outlines the general experimental protocols for the isolation and characterization of these compounds, and explores their potential mechanism of action through signaling pathway diagrams.

Spectroscopic Data of Dichapetalin M

The structural elucidation of dichapetalins relies heavily on modern spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

NMR Spectroscopic Data

The ^1H and ^{13}C NMR data for Dichapetalin M, isolated from *Dichapetalum madagascariensis*, are summarized in the tables below. This data is crucial for the complete assignment of the molecule's complex structure.

Table 1: ^1H NMR Data of Dichapetalin M (CDCl_3)

Position	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
2	3.55	d	9.5
6 α	4.30	dd	11.5, 5.0
6 β	3.85	m	9.5
7	5.40	d	
11	5.65	m	
12	5.50	m	
15	2.10 & 1.80	m	
16	2.05 & 1.75	m	4.5
17	2.25	m	
20	2.50	m	
22	4.90	m	
23	4.60	m	
24	2.30	m	
25	-	-	
26-Me	1.15	s	
27-Me	1.05	s	
28-Me	0.95	s	
29-Me	0.85	s	
30	0.75 & 0.65	d	
2'-H	7.30-7.50	m	
3'-H	7.30-7.50	m	
4'-H	7.30-7.50	m	
5'-H	7.30-7.50	m	

6'-H	7.30-7.50	m
OAc	2.05	s

Table 2: ^{13}C NMR Data of Dichapetalin M (CDCl_3)

Position	Chemical Shift (δ) ppm	Position	Chemical Shift (δ) ppm
1	38.5	18	16.5
2	81.0	19	21.0
3	43.5	20	40.0
4	39.0	21	176.0
5	55.0	22	78.0
6	72.0	23	75.0
7	120.0	24	35.0
8	140.0	25	85.0
9	50.0	26	28.0
10	37.0	27	16.0
11	125.0	28	15.5
12	130.0	29	29.0
13	45.0	30	20.0
14	49.0	1'	138.0
15	32.0	2', 6'	128.5
16	26.0	3', 5'	128.0
17	52.0	4'	127.0
OAc (C=O)	170.5	OAc (CH_3)	21.0

Mass Spectrometry Data

High-resolution electrospray ionization mass spectrometry (HRESIMS) is employed to determine the elemental composition and exact mass of dichapetalins.

Table 3: Mass Spectrometry Data for Dichapetalin M

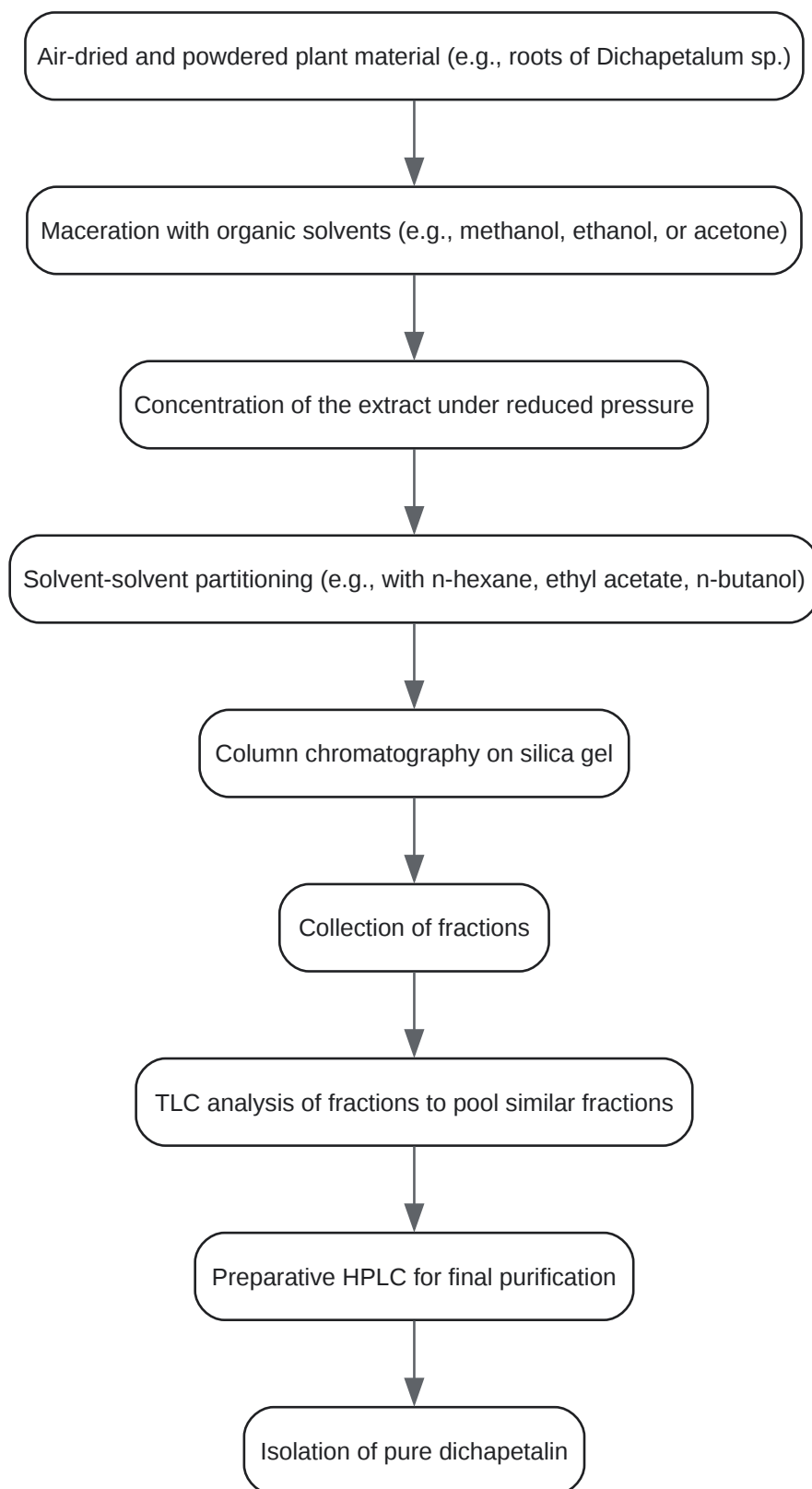
Ion	Formula	Calculated Mass	Observed Mass (m/z)
[M+H] ⁺	C ₄₀ H ₅₃ O ₉	685.3684	685.3689
[M+Na] ⁺	C ₄₀ H ₅₂ O ₉ Na	707.3504	707.3508

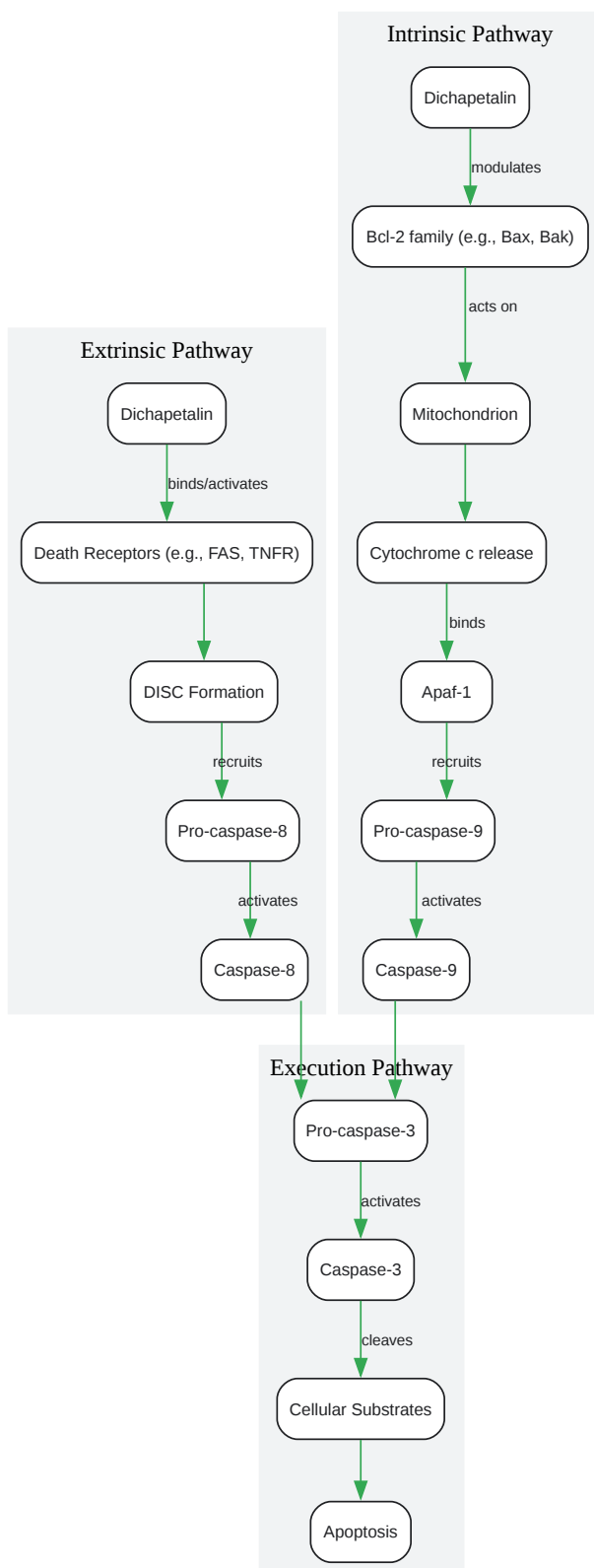
Experimental Protocols

The following sections detail the general methodologies for the isolation and spectroscopic analysis of dichapetalins.

Isolation of Dichapetalins

The isolation of dichapetalins from plant material is a multi-step process involving extraction and chromatography.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com